

A-908292 stability and storage conditions

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Compound of Interest

Compound Name: A-908292

Cat. No.: B516640

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Technical Support Center: A-908292

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **A-908292**, a potent and selective acetyl-CoA carboxylase 2 (ACC2) inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **A-908292**?

A1: Proper storage of **A-908292** is crucial for maintaining its stability and efficacy. The recommended conditions are summarized in the table below.

Q2: How should I prepare stock solutions of **A-908292**?

A2: **A-908292** is soluble in DMSO.[1] For in vitro experiments, stock solutions can be prepared by dissolving the compound in DMSO. For in vivo studies, specific formulations are required to ensure solubility and bioavailability. Detailed protocols are provided in the "Experimental Protocols" section.

Q3: What is the shelf life of **A-908292**?

A3: When stored correctly, **A-908292** is stable for over three years.[1] Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months.[2]

Q4: How is **A-908292** shipped?

A4: **A-908292** is shipped at ambient temperature as a non-hazardous chemical. The compound is stable for several weeks under standard shipping conditions.^[1]

Stability and Storage Conditions Summary

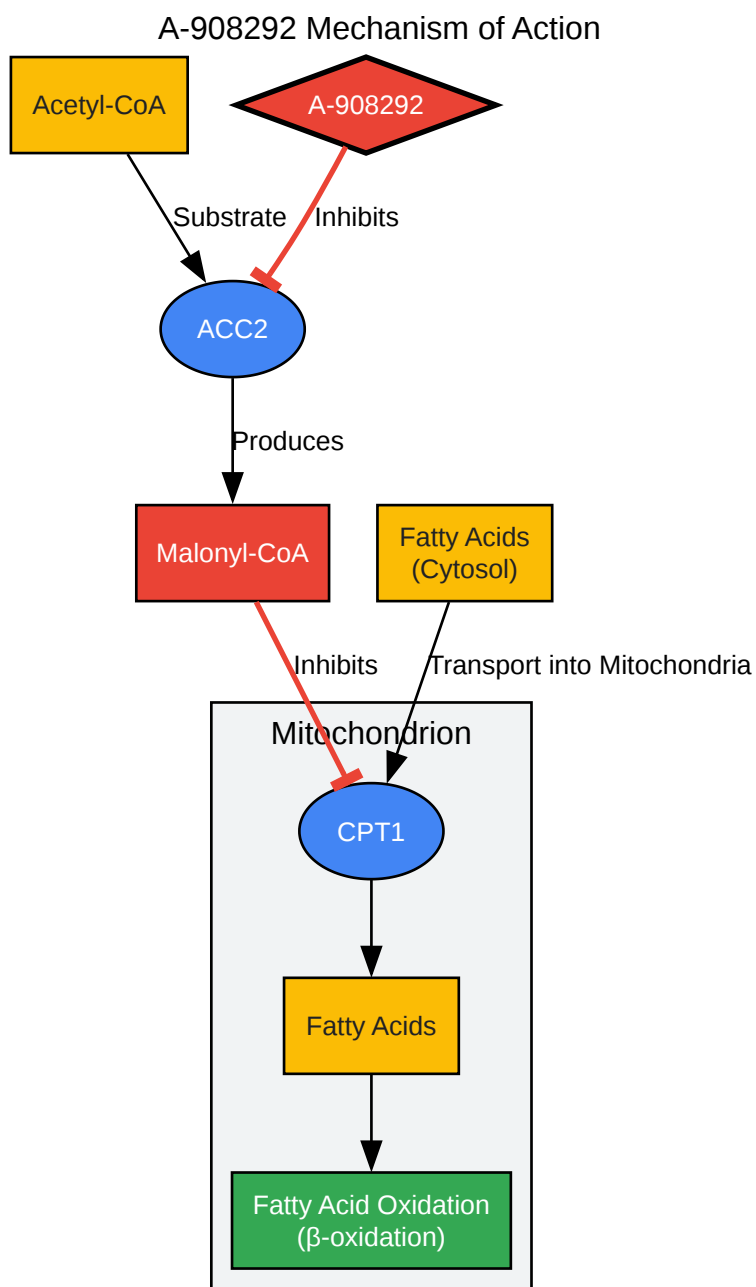
Condition	Form	Temperature	Duration
Short-term Storage	Solid Powder	0 - 4°C	Days to weeks ^[1]
Long-term Storage	Solid Powder	-20°C	Months to years ^[1]
Stock Solution	In DMSO	0 - 4°C	Days to weeks ^[1]
Stock Solution	In DMSO	-20°C	Up to 1 month ^[2]
Stock Solution	In DMSO	-80°C	Up to 6 months ^[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in stock solution	Improper storage or solvent evaporation.	Warm the solution and sonicate to aid dissolution. ^[2] If the issue persists, prepare a fresh stock solution.
Inconsistent experimental results	Degradation of the compound due to improper storage.	Ensure the compound and stock solutions are stored at the recommended temperatures and protected from light. Prepare fresh working solutions for each experiment.
Poor in vivo efficacy	Suboptimal formulation or administration route.	Follow the detailed in vivo formulation protocols provided. Ensure proper administration (e.g., oral gavage) as described in published studies. ^[2]
Difficulty dissolving the compound	Incorrect solvent or concentration.	A-908292 is soluble in DMSO. For in vivo studies, use the recommended co-solvent formulations. Do not exceed the recommended concentrations.

Signaling Pathway and Experimental Workflow

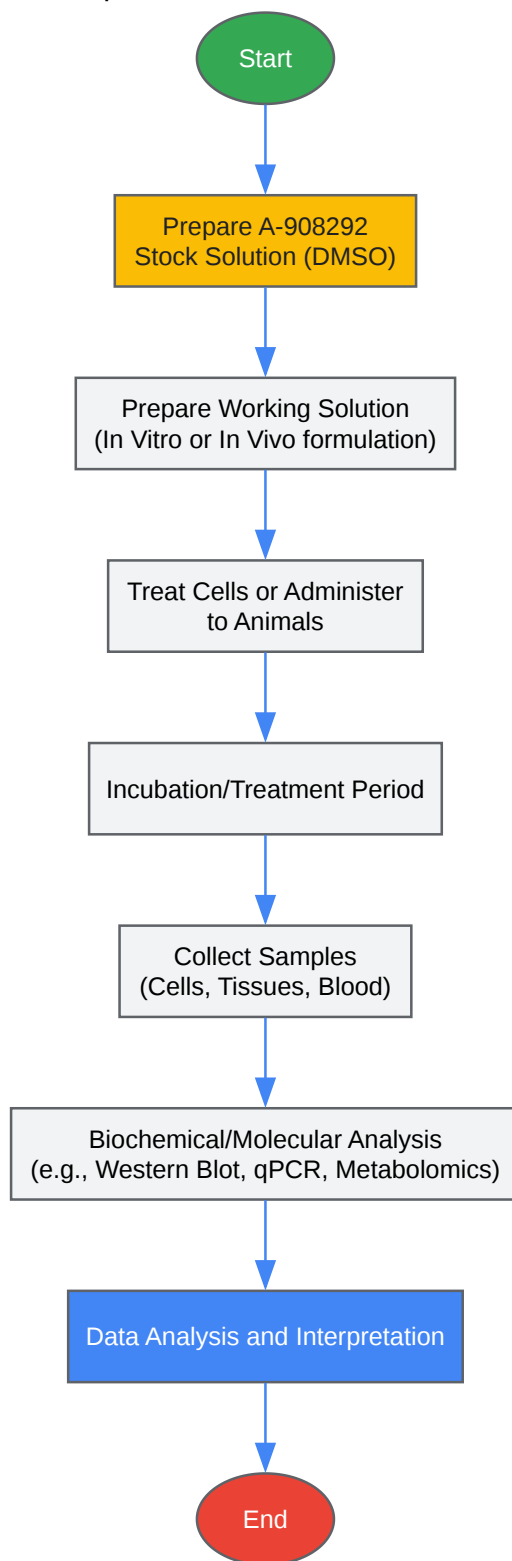
A-908292 is a selective inhibitor of Acetyl-CoA Carboxylase 2 (ACC2), a key enzyme in fatty acid metabolism. ACC2 catalyzes the conversion of acetyl-CoA to malonyl-CoA. Malonyl-CoA, in turn, inhibits carnitine palmitoyltransferase I (CPT1), an enzyme essential for the transport of long-chain fatty acids into the mitochondria for oxidation. By inhibiting ACC2, **A-908292** reduces malonyl-CoA levels, leading to increased fatty acid oxidation.



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A-908292 inhibits ACC2, reducing malonyl-CoA and increasing fatty acid oxidation.

General Experimental Workflow with A-908292



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A typical experimental workflow for studies involving **A-908292**.

Experimental Protocols

Protocol 1: Preparation of **A-908292** Stock Solution (for in vitro use)

- Materials:
 - **A-908292** solid powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Equilibrate the **A-908292** vial to room temperature before opening.
 2. Weigh the desired amount of **A-908292** powder in a sterile microcentrifuge tube.
 3. Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
 4. Vortex briefly and sonicate if necessary to ensure complete dissolution.
 5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 6. Store aliquots at -20°C or -80°C as recommended.

Protocol 2: Preparation of **A-908292** Formulation for In Vivo Oral Administration

This protocol is based on formulations used in published studies. Researchers should optimize the formulation for their specific experimental needs.

- Materials:
 - **A-908292** stock solution in DMSO (e.g., 12.5 mg/mL)
 - PEG300
 - Tween-80

- Saline (0.9% NaCl)
- Procedure:
 1. Prepare a fresh working solution on the day of the experiment.
 2. In a sterile tube, add the required volume of the **A-908292** DMSO stock solution.
 3. Add PEG300 to the tube and mix thoroughly.
 4. Add Tween-80 and mix until the solution is homogeneous.
 5. Finally, add saline to the desired final volume and mix well.
 6. A typical final formulation might consist of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline by volume.[2]
 7. Administer the formulation to animals via oral gavage at the desired dosage.

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References

- 1. gosset.ai [gosset.ai]
- 2. What are ACC2 inhibitors and how do they work? [synapse.patsnap.com]
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